

Essential Safety and Operational Guide for Handling Z-Glu-OBzl

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Compound of Interest

Compound Name: Z-Glu-OBzl

Cat. No.: B554399

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Z-Glu-OBzl** (N-Carbobenzyloxy-L-glutamic acid α -benzyl ester). The following procedures and data are intended to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

Quantitative Data Summary

The following table summarizes the available physical and chemical properties of **Z-Glu-OBzl**. It is important to note that specific quantitative safety data, such as occupational exposure limits (OELs), are not readily available in standard safety data sheets.

Property	Value	Source
Chemical Formula	C ₂₀ H ₂₁ NO ₆	[1]
Molecular Weight	371.4 g/mol	[1][2]
Appearance	White solid/powder	[3]
Melting Point	162 - 167 °C	[4]
Storage Temperature	2-8°C	[5]
Solubility	No data available	[6]
Flash Point	No data available	[6]

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Z-Glu-OBzl** to minimize exposure risk. The recommended PPE includes:

- **Eye Protection:** Wear chemical safety goggles or glasses.[\[6\]](#)
- **Hand Protection:** Chemical-resistant gloves are mandatory. While specific breakthrough times for **Z-Glu-OBzl** are not available, nitrile or neoprene gloves are generally recommended for handling solid chemicals.[\[6\]](#)[\[7\]](#) Regularly inspect gloves for any signs of degradation or puncture.
- **Skin and Body Protection:** A standard laboratory coat should be worn.[\[6\]](#) For large quantities or when generating dust, consider additional protection such as coveralls.
- **Respiratory Protection:** If there is a risk of inhaling dust, a NIOSH-approved N95 (US) or equivalent respirator should be used.[\[5\]](#)

Experimental Protocols: Safe Handling and Disposal

Handling:

- **Engineering Controls:** Handle **Z-Glu-OBzl** in a well-ventilated area.[\[6\]](#) The use of a chemical fume hood is recommended, especially when working with powders or generating dust.
- **Avoiding Ignition Sources:** Keep the compound away from heat, sparks, and open flames as a precautionary measure.[\[6\]](#)
- **Preventing Dust Formation:** Handle the solid material carefully to avoid generating dust.[\[6\]](#) Do not breathe dust.[\[8\]](#)
- **Personal Hygiene:** Wash hands thoroughly after handling the compound and before eating, drinking, or smoking.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)

- Recommended storage temperature is between 2-8°C.[5]

Spill Management:

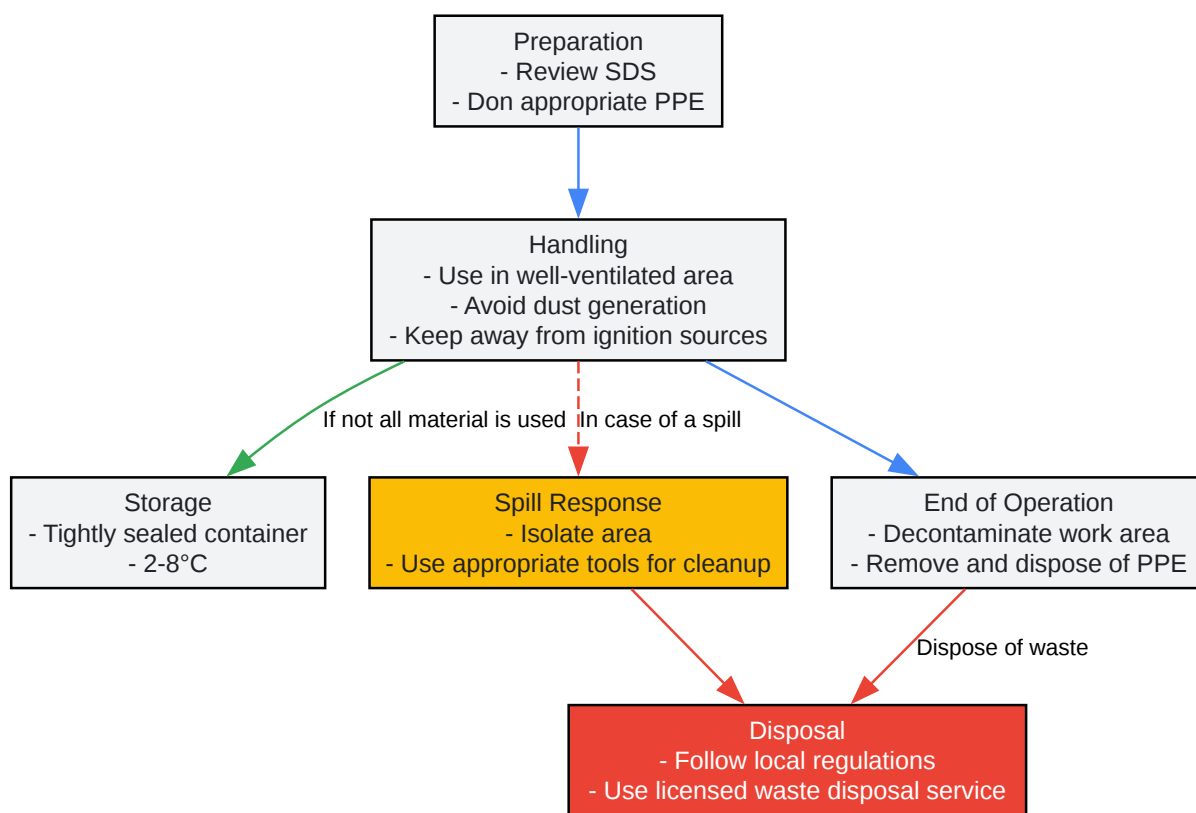
- Small Spills: Carefully sweep or scoop up the spilled solid material and place it into a suitable, labeled container for disposal.[6]
- Large Spills: Use a shovel to collect the material and place it into a convenient, labeled waste disposal container.[6] Avoid generating dust during cleanup.

Disposal:

- Dispose of waste material in accordance with federal, state, and local environmental control regulations.[6] Contact a licensed professional waste disposal service to dispose of this material.

Logical Workflow for Safe Handling of Z-Glu-OBzl

The following diagram illustrates the key steps for the safe handling of **Z-Glu-OBzl**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Z-Glu-OBzl**.

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